Recrystallization protocol for purifying 2-(2,4-Dinitrophenoxy)ethanol

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Compound of Interest

Compound Name:	*2-(2,4-Dinitrophenoxy)ethanol*
CAS No.:	*2831-60-9*
Cat. No.:	*B1581911*

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Technical Support Hub: 2-(2,4-Dinitrophenoxy)ethanol Purification

Product Identity:

- CAS: 2831-60-9[1][2][3][4]
- Formula: $C_8H_8N_2O_6$
- Target Melting Point: 110 °C (Pure Crystalline Solid) [1]
- Primary Impurities: 1,2-Bis(2,4-dinitrophenoxy)ethane (BDNE), 2,4-Dinitrophenol (DNP), Unreacted 2,4-Dinitrochlorobenzene (DNCB).[1][2]

Part 1: The "Golden Standard" Recrystallization Protocol[1]

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This protocol utilizes Ethanol (95%) as the primary solvent.[1][2][5] It leverages the differential solubility between the target mono-ether (DNE) and the bis-ether impurity (BDNE) [2].[1][2]

Reagents Required

- Crude **2-(2,4-Dinitrophenoxy)ethanol**[1][2][6]
- Ethanol (95% or Absolute)[1][2]
- Deionized Water (for pre-wash)[1][2]
- Activated Carbon (optional, for decolorization)[1][2]

Step-by-Step Methodology

1. Pre-Purification Wash (Critical for Salt Removal) Before recrystallization, inorganic salts (NaCl) and water-soluble byproducts must be removed.[1][2]

- Suspend the crude yellow solid in hot deionized water (90–95 °C).
- Stir vigorously for 20 minutes. The DNE may melt (oiling out is expected here); this is acceptable as it allows salts to wash out of the organic phase.[1][2]
- Cool to room temperature to resolidify the product.[1][2]
- Filter and dry the filter cake thoroughly.[1][2]

2. Dissolution

- Place the dried crude solid in a round-bottom flask.
- Add Ethanol (95%) at a ratio of approximately 5–7 mL per gram of crude solid.[1][2]
- Heat to reflux (approx. 78 °C) with magnetic stirring.[1][2]
- Checkpoint: The solution should become clear yellow.[1][2] If undissolved solids remain after 10 minutes of reflux, this is likely the BDNE impurity.[1]

3. Hot Filtration (Impurity Removal)

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- If solids are visible at boiling, filter the solution while hot through a pre-warmed Büchner funnel or fluted filter paper.[1]
- Note: The insoluble residue is primarily 1,2-Bis(2,4-dinitrophenoxy)ethane (BDNE), which has significantly lower solubility in ethanol than the target DNE [3].[1][2]

4. Crystallization

- Allow the filtrate to cool slowly to room temperature (20–25 °C) over 1–2 hours. Do not plunge immediately into ice, as this traps impurities.[1][2]
- Once crystals begin to form, cool the flask in an ice bath (0–4 °C) for 30 minutes to maximize yield.

5. Isolation & Drying

- Filter the crystals using vacuum filtration.[1][2][5]
- Wash the cake with a small volume of ice-cold ethanol.
- Dry in a vacuum oven at 50–60 °C for 4–6 hours.
- Validation: Check Melting Point. Target: 109–111 °C.[1][2]

Part 2: Troubleshooting & FAQs

Q1: My product is "oiling out" (forming a liquid layer) instead of crystallizing. Why?

Diagnosis: This phenomenon occurs when the saturation temperature of the solute exceeds its melting point (110 °C) in the solvent mixture, or if the solvent contains too much water.[1][2]
The Fix:

- Reheat the mixture until the oil redissolves.
- Add a small amount of additional ethanol (5–10% volume).[1][2]

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- Seed the solution: Add a tiny crystal of pure DNE when the solution cools to approx. 100 °C (just below the MP).
- Stir vigorously during cooling to induce nucleation.

Q2: The Melting Point is too high (>115 °C). What is wrong?

Diagnosis: Your sample is likely contaminated with 1,2-Bis(2,4-dinitrophenoxy)ethane (BDNE).[1][2] The bis-compound is a common byproduct formed when one ethylene glycol molecule reacts with two DNCB molecules.[1][2][7] It has a higher melting point and low solubility.[1][2] The Fix:

- Perform a Toluene Extraction.
  - Boil the sample in Toluene (10 mL/g).
  - DNE is soluble in hot toluene; BDNE is largely insoluble.[1][2]
  - Filter the hot toluene mixture.[1][2][8] The solid on the filter paper is the impurity (BDNE).[1][2]
  - Cool the filtrate to recover pure DNE [4].[1][2]

Q3: The product is acidic or has a phenolic smell.

Diagnosis: Presence of 2,4-Dinitrophenol (DNP), a hydrolysis byproduct.[1][2] DNP is more acidic and can be dangerous (uncoupler of oxidative phosphorylation).[1][2] The Fix:

- Wash the crude solid with 2% aqueous Sodium Bicarbonate ($NaHCO_3$) before recrystallization.[1][2] DNP will convert to its water-soluble salt and wash away, while DNE remains insoluble.[1][2]

Part 3: Process Visualization

The following diagram illustrates the decision logic for purification based on impurity profile.

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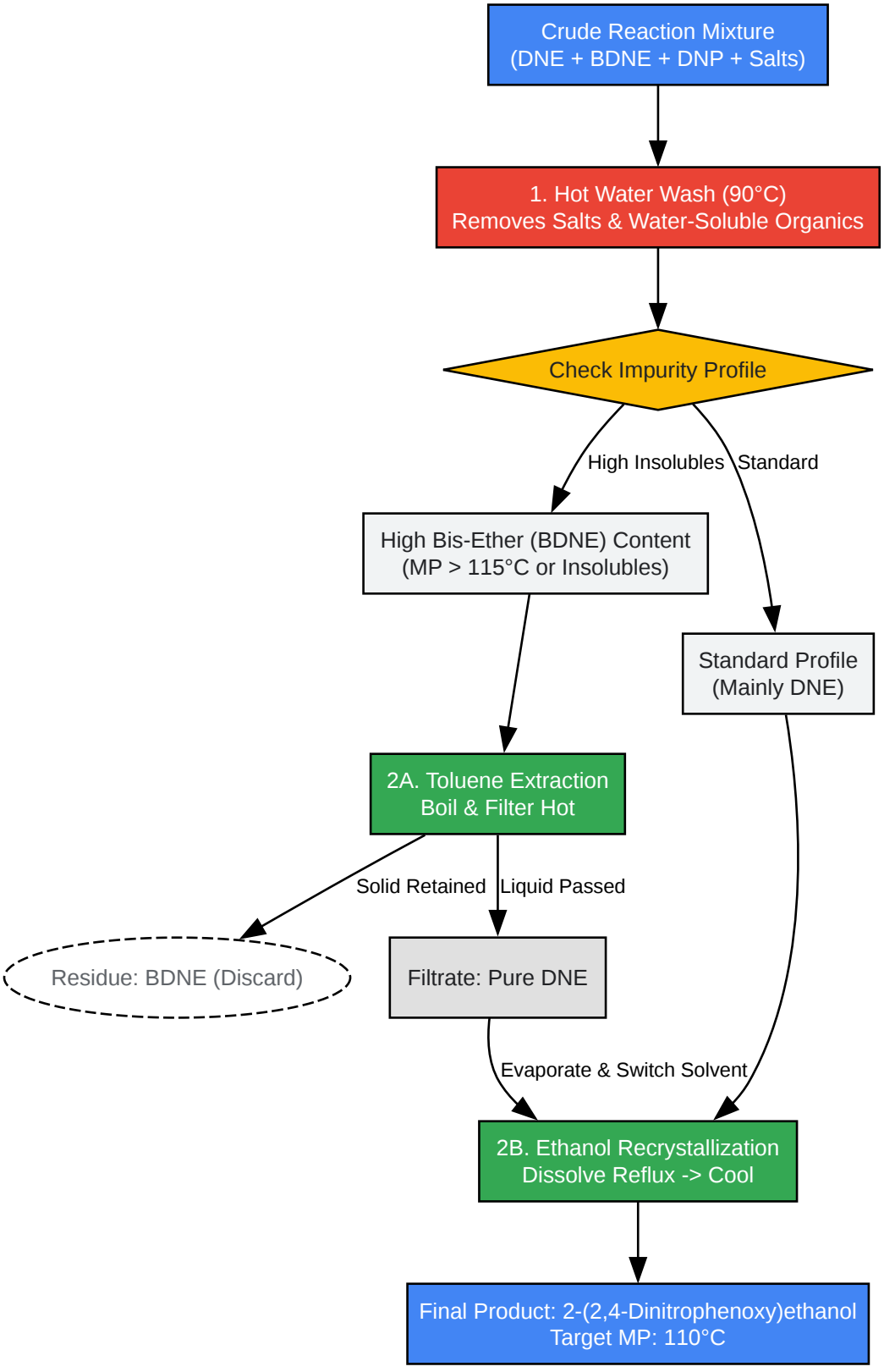

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Caption: Workflow for the purification of DNE, highlighting the divergence for high-impurity samples using the Toluene Extraction method.

Part 4: Safety & Handling Specifications

Warning: Nitro-Aromatic Compound

- Explosion Hazard: While DNE is less sensitive than DNP, polynitro compounds are energetic.[1][2] Avoid heating dry material beyond 120 °C. Do not grind in a mortar and pestle if the material is dry and hot.[1]
- Toxicity: 2,4-Dinitrophenol derivatives are toxic by ingestion and skin absorption.[1][2] They can cause hyperthermia (overheating) by uncoupling oxidative phosphorylation.[1][2]
  - PPE: Double nitrile gloves, lab coat, and safety glasses are mandatory.[1][2]
  - Spill: Do not sweep dry dust.[1][2] Wet with water before wiping to prevent aerosolization.[1][2]

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